

Technical Data Sheet: (-)-Isolariciresinol 9'-O-glucoside

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Compound of Interest

Compound Name: (-)-Isolariciresinol 9'-O-glucoside

Cat. No.: B1499453

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Subject: Molecular Weight and Physicochemical Properties of (-)-Isolariciresinol 9'-O-glucoside

This document provides a concise summary of the key molecular and physicochemical properties of (-)-Isolariciresinol 9'-O-glucoside, a lignan glycoside found in various plant species. The data presented herein is compiled from established chemical databases and is intended for use by researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Quantitative Molecular Data

The fundamental molecular properties of (-)-Isolariciresinol 9'-O-glucoside are summarized in the table below. These values are computationally derived and widely accepted in the scientific community.

Identifier	Value	Source
Compound Name	(-)-Isolariciresinol 9'-O-glucoside	N/A
Molecular Formula	C ₂₆ H ₃₄ O ₁₁	[1][2][3]
Average Molecular Weight	522.54 g/mol	[4][5][6]
Monoisotopic Mass	522.21011190 Da	[1]
CAS Number	63358-12-3	[1][6]

Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property determined from its molecular formula. The process is a standardized calculation based on the atomic weights of the constituent elements.

Protocol:

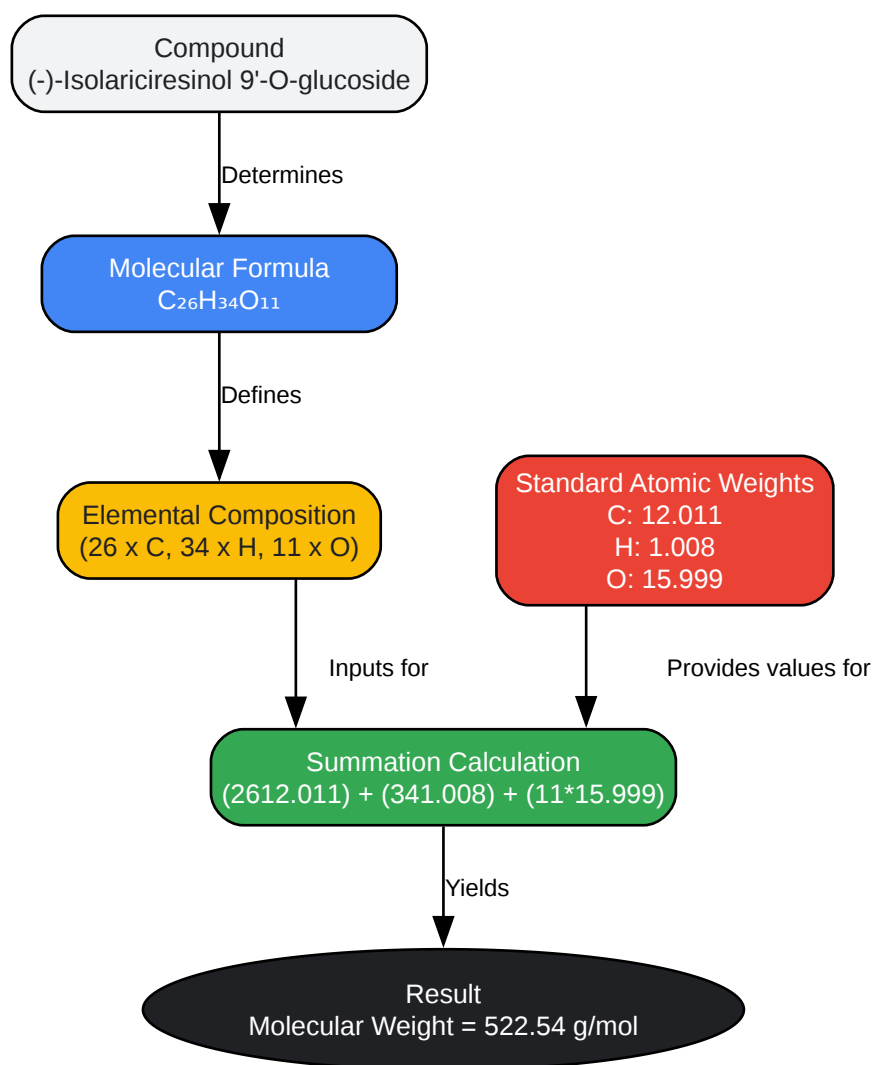
- Establish Molecular Formula: The first step is to determine the precise molecular formula of the compound. For **(-)-Isolariciresinol 9'-O-glucoside**, the established formula is C₂₆H₃₄O₁₁. [1][2][3]
- Identify Constituent Elements: The elements present in the molecule are Carbon (C), Hydrogen (H), and Oxygen (O).
- Utilize Standard Atomic Weights: The calculation employs the standard atomic weights for each element as defined by the International Union of Pure and Applied Chemistry (IUPAC).
 - Atomic Weight of Carbon (C): ≈ 12.011 u
 - Atomic Weight of Hydrogen (H): ≈ 1.008 u
 - Atomic Weight of Oxygen (O): ≈ 15.999 u
- Calculate Total Mass: The molecular weight is the sum of the atomic weights of all atoms in the molecule:

- $\text{Mass} = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$
- $\text{Mass} = (26 \times 12.011) + (34 \times 1.008) + (11 \times 15.999)$
- $\text{Mass} = 312.286 + 34.272 + 175.989 = 522.547 \text{ g/mol}$

This calculated value is consistent with the published molecular weight for this compound.^{[4][5][6]}

Visualization of Calculation Workflow

The logical flow for determining the molecular weight from the compound's formula is illustrated below.



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Caption: Logical workflow for calculating molecular weight.

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References

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